

# Application Notes and Protocols for DS-1205: In Vitro Experimental Guidelines

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## Compound of Interest

Compound Name: DS-1205

Cat. No.: B1192654

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## Introduction

**DS-1205** is a potent and selective small-molecule inhibitor of the AXL receptor tyrosine kinase. [1][2] AXL is a member of the TAM (TYRO3, AXL, MERTK) family of receptor tyrosine kinases and its overexpression is implicated in tumor progression, metastasis, and the development of resistance to various cancer therapies, including epidermal growth factor receptor (EGFR) tyrosine kinase inhibitors (TKIs) in non-small cell lung cancer (NSCLC). [2][3] Upregulation of AXL signaling can act as a bypass mechanism, allowing cancer cells to evade the effects of targeted therapies. [4] **DS-1205** exerts its effect by inhibiting the phosphorylation of AXL, thereby blocking downstream signaling pathways that promote cell survival and proliferation. [1] These application notes provide detailed protocols for key in vitro experiments to evaluate the activity of **DS-1205**.

## Data Presentation

The following tables summarize the quantitative data from in vitro studies of **DS-1205**.

Table 1: Kinase Inhibition and Cell Migration

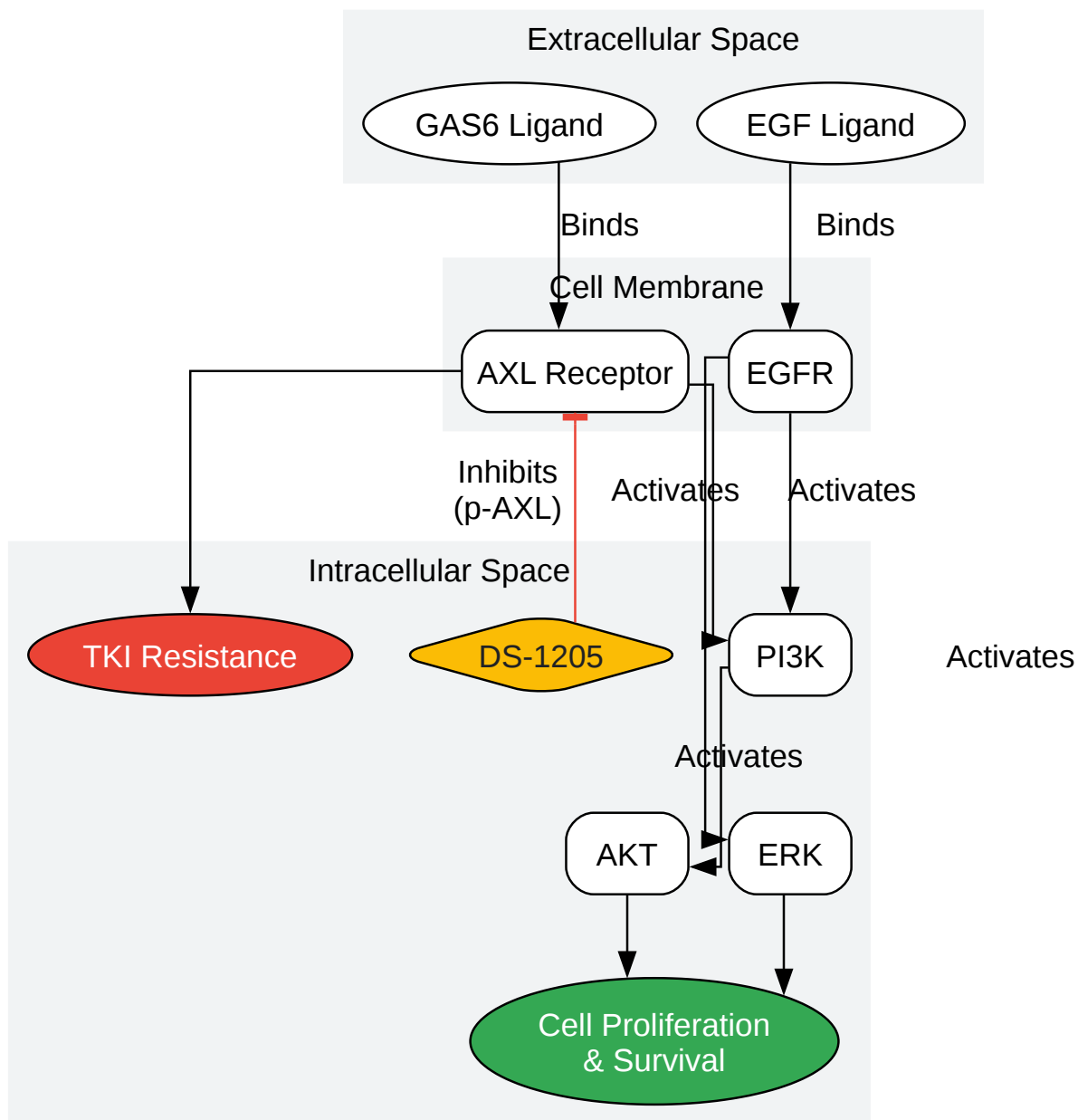
Assay Type	Target/Cell Line	Parameter	Value	Reference
Kinase Inhibition	AXL Kinase	IC <sub>50</sub>	1.3 nM	[1]
Cell Migration	NIH3T3-AXL	EC <sub>50</sub>	2.7 nM	[4][5]

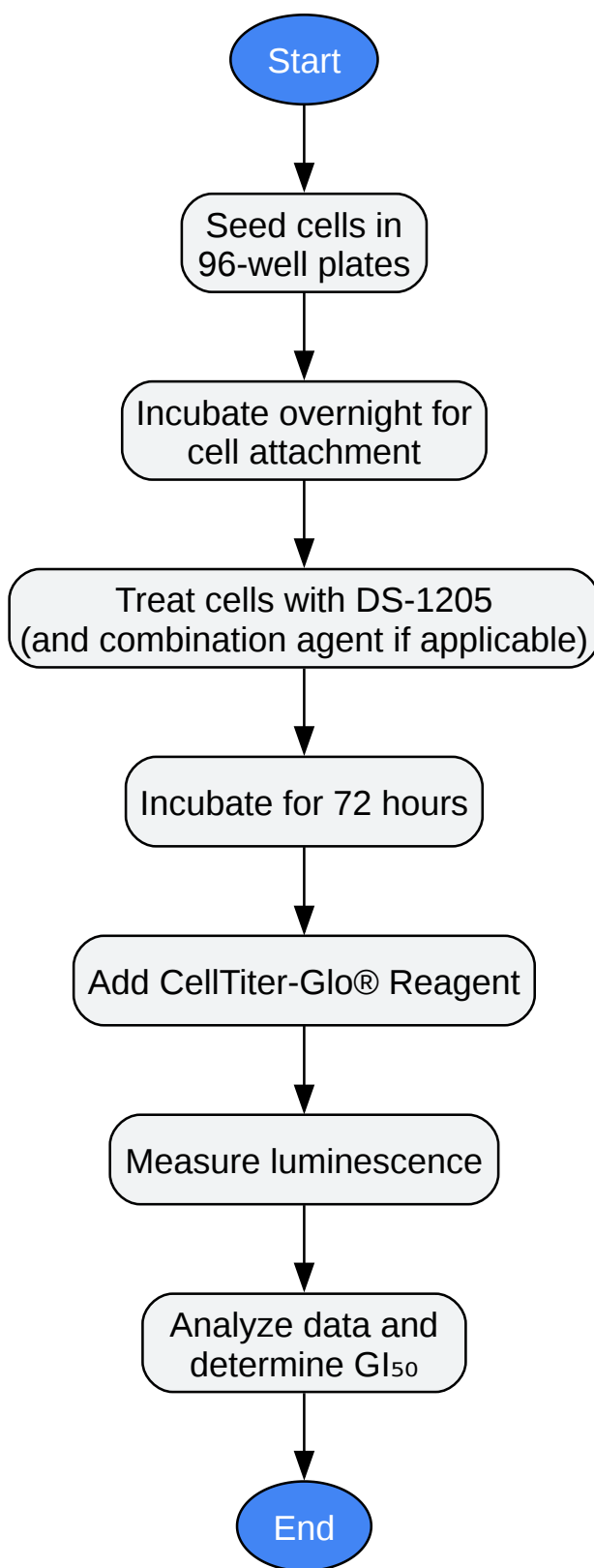
Table 2: Cell Growth Inhibition

Cell Line	Combination Agent	DS-1205c Concentration	Relative Growth Rate	Reference
NCI-H1975	Osimertinib (2 µM)	0.1 µM	43.1%	
NCI-H1975	Osimertinib (2 µM)	1 µM	2.2%	

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the AXL signaling pathway targeted by **DS-1205** and a general workflow for a cell viability experiment.





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## References

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